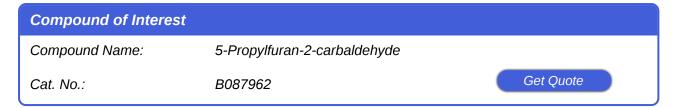


Spectroscopic and Methodological Profile of 5-Propylfuran-2-carbaldehyde (CAS 14497-27-9)

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a detailed overview of the spectroscopic properties and synthesis of **5-Propylfuran-2-carbaldehyde** (CAS Number: 14497-27-9), a furan derivative of interest in various chemical and potentially biological research areas. While furan-containing compounds are known for a wide range of biological activities, specific data for this particular molecule is limited in the public domain.[1][2] This document compiles available experimental data, outlines a detailed synthesis protocol, and provides context on the general significance of this class of compounds.

Chemical and Spectroscopic Data

The following tables summarize the available quantitative spectroscopic data for **5- Propylfuran-2-carbaldehyde**. It is important to note that while experimental Nuclear Magnetic Resonance (NMR) data is available, specific experimental Infrared (IR), Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) data for this compound could not be sourced from the public domain during the compilation of this guide.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Experimental ¹H and ¹³C NMR data have been reported in the context of its synthesis.[3]

Table 1: ¹H NMR Spectroscopic Data of **5-Propylfuran-2-carbaldehyde**[3]



Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
9.51	S	-	Aldehyde H
7.16	d	4.5	Furan Ring H
6.23	d	4.5	Furan Ring H
2.69	t	7.5	-CH ₂ - (α to furan)
1.72	m	-	-CH ₂ - (β to furan)
0.97	t	7.5	-СН₃

Solvent: CDCl₃, Frequency: 300 MHz

Table 2: ¹³C NMR Spectroscopic Data of **5-Propylfuran-2-carbaldehyde**[3]

Chemical Shift (δ , ppm)	Assignment
176.9	C=O (Aldehyde)
163.9	Furan Ring C
151.8	Furan Ring C
123.5	Furan Ring C
108.7	Furan Ring C
30.3	-CH₂- (α to furan)
20.9	-CH ₂ - (β to furan)
13.6	-CH₃

Solvent: CDCl₃, Frequency: 75 MHz

Experimental Protocols Synthesis of 5-Propylfuran-2-carbaldehyde[3]



A detailed experimental protocol for the synthesis of **5-Propylfuran-2-carbaldehyde** has been described.[3] The following is a summary of the reported procedure.

Materials:

- CMFDBA 6 (1.013 g, 3.687 mmol)
- bis(acetylacetonate)nickel(II) (Ni(acac)₂, 56 mg, 0.22 mmol)
- Dry Tetrahydrofuran (THF, 20 mL)
- Diallyl ether (0.45 mL, 0.36 g, 3.7 mmol)
- Ethyl magnesium chloride (2M in THF, 3.70 mL, 7.40 mmol)
- 1N Hydrochloric acid (HCl, 100 mL)
- Dichloromethane (CH₂Cl₂)
- Sodium sulfate (Na₂SO₄)
- Silica gel
- Hexanes/ethyl acetate (15:1)

Procedure:

- A flask is charged with CMFDBA 6 and Ni(acac)₂ under an inert argon atmosphere.
- Dry THF and diallyl ether are added, and the mixture is stirred for 5 minutes.
- The mixture is cooled to -30 °C.
- Ethyl magnesium chloride is added dropwise, and the resulting solution is stirred at -30 °C for 1 hour.
- 1N HCl is added, and the mixture is allowed to warm to room temperature and stirred for 1 hour.



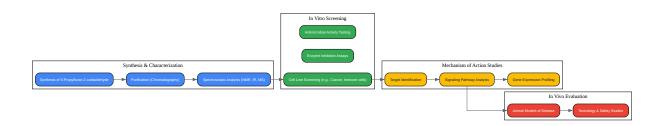
- The product is extracted with dichloromethane.
- The combined organic layers are dried over Na₂SO₄.
- The solvent is evaporated, and the residue is purified by column chromatography on silica gel using a 15:1 mixture of hexanes and ethyl acetate to yield **5-Propylfuran-2-carbaldehyde** as a yellow oil (83% yield).

Biological Context and Potential Relevance

While no specific signaling pathways involving **5-Propylfuran-2-carbaldehyde** have been documented in the available literature, the furan scaffold is a common motif in a wide range of biologically active compounds.[1][2] Derivatives of furan have been reported to exhibit diverse pharmacological properties, including antibacterial, antifungal, antiviral, anti-inflammatory, and anticancer activities.[1][2][4] The biological effects of these compounds are often attributed to the electron-rich nature of the furan ring, which can participate in various interactions with biological macromolecules.[2]

The workflow for investigating the biological activity of a novel furan derivative like **5- Propylfuran-2-carbaldehyde** would typically involve a series of in vitro and in vivo studies.





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General workflow for biological evaluation of a novel compound.

This generalized workflow illustrates the logical progression from the synthesis and characterization of a compound to comprehensive in vitro and in vivo studies aimed at elucidating its biological activity and mechanism of action. Future research on **5-Propylfuran-2-carbaldehyde** would likely follow such a path to determine its potential therapeutic applications.

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- To cite this document: BenchChem. [Spectroscopic and Methodological Profile of 5-Propylfuran-2-carbaldehyde (CAS 14497-27-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087962#cas-number-14497-27-9-spectroscopic-data]

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